

A Comparative Performance Analysis: Nickel-Yttrium Superalloys Versus Inconel Grades

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Compound of Interest

Compound Name: *nickel;yttrium*

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A comprehensive guide for researchers and materials scientists on the performance benchmarks of nickel-yttrium superalloys against industry-standard Inconel grades, supported by experimental data and detailed methodologies.

In the demanding environments of high-temperature applications, the selection of materials is critical. Nickel-based superalloys have long been the cornerstone for components subjected to extreme heat, corrosive atmospheres, and significant mechanical stress. Among these, the Inconel series of alloys are well-established benchmarks. However, emerging compositions, such as nickel-yttrium (Ni-Y) superalloys, present compelling alternatives, promising enhanced performance characteristics. This guide provides a detailed comparison of the mechanical, high-temperature, and corrosion-resistant properties of select nickel-yttrium superalloys against prominent Inconel grades, including Inconel 600, 625, and 718.

Executive Summary

This guide consolidates quantitative data to facilitate a direct comparison between nickel-yttrium superalloys and various Inconel grades. The addition of yttrium to nickel-based superalloys has been shown to significantly improve high-temperature oxidation and corrosion resistance, primarily by promoting the formation of a more stable and adherent oxide layer. While specific quantitative data for a single, standardized nickel-yttrium superalloy is not as consolidated as for the well-established Inconel family, the available research indicates a strong potential for performance enhancement. Inconel alloys, particularly grades like 718 and 625, are renowned for their exceptional high-temperature strength and creep resistance,

making them the materials of choice for critical applications in aerospace and power generation.

Data Presentation: A Quantitative Comparison

The following tables summarize the key performance indicators for representative nickel-yttrium superalloys and popular Inconel grades. It is important to note that the properties of Ni-Y alloys can vary significantly with the precise yttrium content and the presence of other alloying elements.

Table 1: Mechanical Properties at Ambient and Elevated Temperatures

Material	Condition	Temperature (°C)	Tensile Strength (MPa)	Yield Strength (0.2% Offset) (MPa)	Elongation (%)
Nickel-Yttrium Alloy (Exemplar)	-	-	-	-	-
Ni-20Cr-5Eu2O3	As-sintered	Room	741	662	4
Inconel Grades					
Inconel 600	Annealed	Room	655	310	40
540	586	241	40		
870	117	62	45		
Inconel 625	Annealed	Room	827 - 1034	414 - 690	60 - 30
540	>350	-	-		
870	Useful Strength	-	-		
1093	92	-	-		
Inconel 718	Precipitation Hardened	Room	1375[1]	1100[1]	25[1]
650	1100[1]	980[1]	18[1]		

Note: Data for Ni-Y alloys is limited and the provided values for Ni-20Cr-5Eu2O3 are for a composite with a rare-earth oxide, which may offer insights into the effects of rare-earth additions.

Table 2: High-Temperature Creep Rupture Performance

Material	Temperature (°C)	Stress (MPa)	Rupture Life (hours)
Nickel-Yttrium Alloy (Exemplar)			
Hastelloy-X + 0.12% Y	900	80	20.2
Inconel Grades			
Inconel 600 (Cold Drawn, Annealed)	815	69	100
Inconel 625	649	483	1000
815	103	1000	
Inconel 718	650	758	1000

Note: The data for the yttrium-containing alloy is based on a modified Hastelloy-X, highlighting the significant improvement in creep life with yttrium addition.

Table 3: High-Temperature Oxidation Resistance

Material	Temperature (°C)	Environment	Mass Gain / Oxide Scale Characteristics
Nickel-Yttrium Alloy (Exemplar)			
Ni-Cr-Al-Y Systems	1000-1100	Air	Formation of a stable, adherent α -Al ₂ O ₃ layer, leading to significantly reduced oxidation rates.
Inconel Grades			
Inconel 600	> 980	Air	Good resistance to scaling.
Inconel 625	1093	Air	Excellent resistance to oxidation.
Inconel 718	< 700	Air	Good resistance in environments encountered in jet engines and gas turbines.

Table 4: Corrosion Resistance in Acidic Environments

Material	Environment	Temperature	Corrosion Rate (mm/year)
Nickel-Yttrium Alloy (Exemplar)			
Ni-based alloys with Y	Sulfuric Acid	-	Generally improved resistance compared to alloys without yttrium.
Inconel Grades			
Inconel 600	10% Sulfuric Acid	Room	~0.025
80% Sulfuric Acid	Room	~0.25	
Inconel 625	10% Sulfuric Acid	80	< 0.5
70-90% Sulfuric Acid	60	< 0.5	
Inconel 718	Various Acidic Media	-	Good resistance to many corrosive media.

Experimental Protocols

The data presented in this guide is based on standardized experimental procedures to ensure comparability and reliability. The key methodologies are outlined below.

Tensile Testing (ASTM E8/E8M)

Tensile properties are determined following the ASTM E8/E8M standard. This test involves subjecting a standardized specimen to a controlled tensile force until failure.

- **Specimen Preparation:** Test specimens are machined to precise dimensions as specified in the standard.
- **Test Procedure:** The specimen is mounted in a universal testing machine. A uniaxial load is applied at a constant strain rate. The load and elongation are continuously monitored.

- **Data Acquisition:** Key parameters recorded include ultimate tensile strength, yield strength (typically at 0.2% offset), and elongation at fracture. For elevated temperature tests, the specimen is heated to and held at the target temperature in a furnace.

Creep and Stress Rupture Testing (ASTM E139)

Creep and stress rupture tests are conducted according to ASTM E139 to evaluate the material's long-term behavior under constant load at elevated temperatures.

- **Specimen and Setup:** Standardized specimens are placed in a creep testing frame equipped with a high-temperature furnace and an extensometer.
- **Test Procedure:** A constant load is applied to the specimen while it is held at a constant, elevated temperature. The elongation of the specimen is measured over time.
- **Data Analysis:** The test can be run to a predetermined time to measure creep strain or until the specimen ruptures to determine the rupture life. The data is often presented as a plot of strain versus time.

Isothermal Oxidation Testing (based on ASTM G54)

Isothermal oxidation tests are performed to assess the material's resistance to oxidation at high temperatures in a controlled atmosphere, typically air.

- **Sample Preparation:** Coupons of the material with a known surface area are cleaned and weighed.
- **Exposure:** The coupons are placed in a furnace at a constant high temperature for a specified duration.
- **Analysis:** After exposure, the coupons are cooled and weighed again. The mass gain per unit area is calculated to determine the oxidation kinetics. The oxide scale can be further analyzed using techniques like X-ray diffraction (XRD) and scanning electron microscopy (SEM) to identify the oxide phases and morphology.

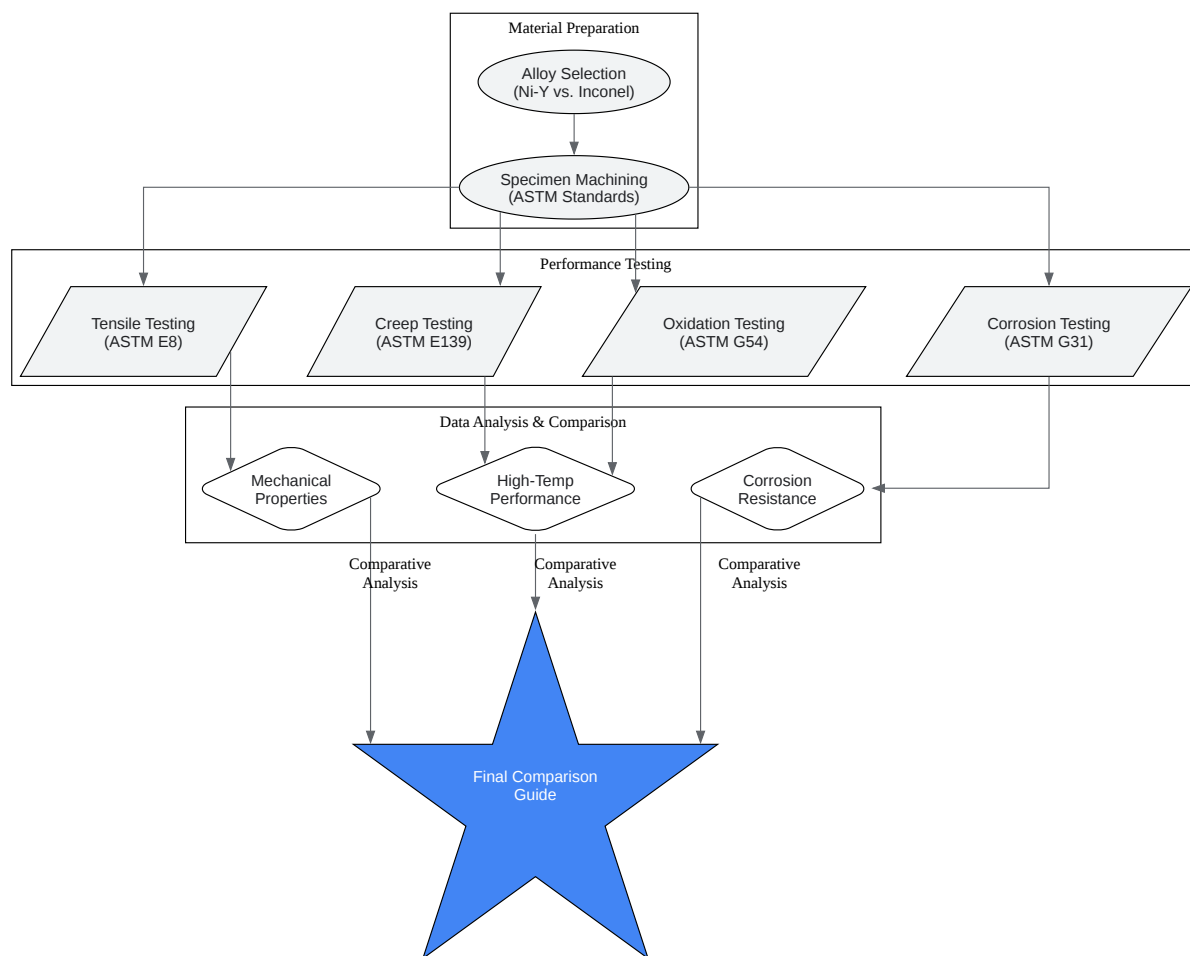
Immersion Corrosion Testing (ASTM G31)

To determine the corrosion rate in acidic environments, laboratory immersion tests are conducted based on the principles of ASTM G31.

- **Specimen Preparation:** Test coupons with a known surface area are cleaned and weighed.
- **Test Environment:** The coupons are immersed in the specified corrosive solution (e.g., sulfuric acid of a certain concentration) at a controlled temperature for a set duration.
- **Corrosion Rate Calculation:** After the exposure period, the coupons are removed, cleaned to remove corrosion products, and re-weighed. The mass loss is used to calculate the corrosion rate, typically expressed in millimeters per year (mm/year).

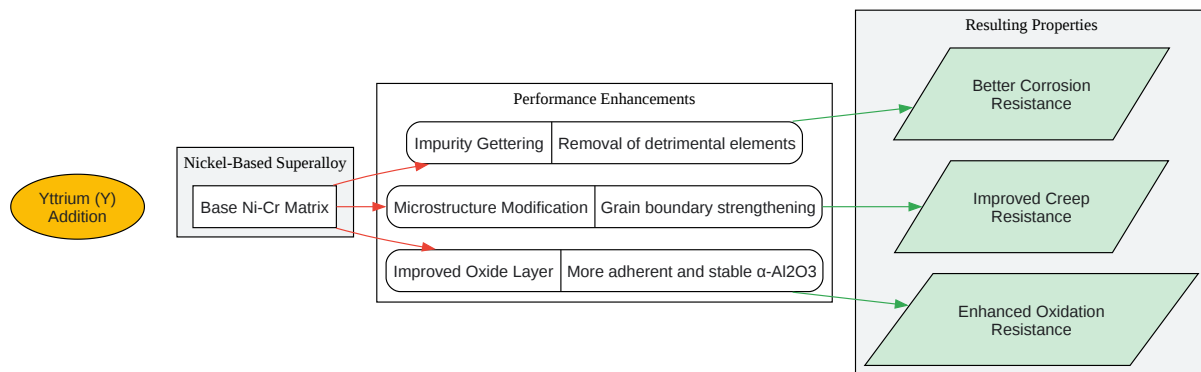
Mandatory Visualizations

To better illustrate the experimental workflow and the underlying mechanisms, the following diagrams are provided.



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General experimental workflow for superalloy performance benchmarking.



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Signaling pathway of yttrium's beneficial effects in nickel superalloys.

Conclusion

The comparative analysis reveals that while Inconel grades, particularly 718 and 625, offer a robust and well-documented portfolio of high-temperature mechanical properties, nickel-yttrium superalloys present a significant potential for enhanced oxidation and corrosion resistance. The addition of yttrium contributes to the formation of a more protective and durable oxide scale, which is crucial for long-term performance in aggressive environments.

For applications where high strength and well-established creep and fatigue data are paramount, Inconel alloys remain a primary choice. However, for components where superior resistance to high-temperature oxidation and corrosion is the critical design driver, nickel-yttrium superalloys warrant serious consideration. Further research and development to generate a more comprehensive quantitative database for specific Ni-Y alloy compositions will be invaluable for their broader adoption in critical applications. Researchers and engineers are

encouraged to consider the specific environmental and mechanical demands of their application when selecting between these two classes of high-performance materials.

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References

- 1. An Investigation into the Corrosion Rates of Inconel 600™ in Different Corrosive Solutions [scielo.org.za]
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